

4,6-dichloro-N,N-dimethylpyrimidin-2-amine physical properties

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Compound of Interest

Compound Name: 4,6-dichloro-N,N-dimethylpyrimidin-2-amine

Cat. No.: B1350416

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Technical Guide: 4,6-dichloro-N,N-dimethylpyrimidin-2-amine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical properties of **4,6-dichloro-N,N-dimethylpyrimidin-2-amine**. It includes a summary of its physicochemical data, general experimental methodologies for the characterization of such compounds, and a logical workflow for its synthesis.

Core Physical Properties

4,6-dichloro-N,N-dimethylpyrimidin-2-amine is a chlorinated pyrimidine derivative. Its key physical and chemical identifiers are summarized in the table below.

| Property | Value | Source(s) |
|---------------------|--|-----------|
| CAS Number | 5734-68-9 | [1][2] |
| Molecular Formula | C ₆ H ₇ Cl ₂ N ₃ | [1][2] |
| Molecular Weight | 192.05 g/mol | [1][2] |
| Appearance | White to off-white solid | [1] |
| Melting Point | 56-57.5 °C | [1] |
| Storage Temperature | 2-8 °C | [1] |

Experimental Protocols

Detailed experimental protocols for the determination of the physical properties of **4,6-dichloro-N,N-dimethylpyrimidin-2-amine** are not readily available in the public domain. However, standard analytical techniques, widely used for the characterization of synthetic organic compounds, would be employed. A general description of such methodologies is provided below.

Melting Point Determination:

The melting point of a crystalline solid like **4,6-dichloro-N,N-dimethylpyrimidin-2-amine** is a key indicator of its purity. A common method for its determination is the open capillary method.

- **Sample Preparation:** A small amount of the dried, powdered sample is packed into a thin-walled capillary tube.
- **Instrumentation:** The capillary tube is placed in a melting point apparatus, which consists of a heated block with a thermometer or a digital temperature sensor.
- **Measurement:** The sample is heated at a controlled rate. The temperature at which the substance starts to melt and the temperature at which it becomes completely liquid are recorded as the melting point range. For a pure substance, this range is typically narrow.

Reaction Monitoring and Purity Assessment:

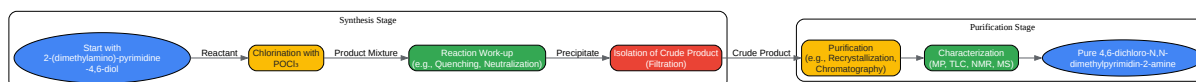
Thin-Layer Chromatography (TLC) is a standard procedure to monitor the progress of a chemical reaction and to assess the purity of the final product.

- **Plate Preparation:** A small spot of a solution of the compound is applied to a TLC plate (e.g., "Silufol UV-254").
- **Development:** The plate is placed in a sealed chamber containing a suitable eluent (e.g., a mixture of acetone and hexane). The eluent moves up the plate by capillary action, separating the components of the sample.
- **Visualization:** The separated spots are visualized, for example, under UV light. The purity of the sample can be estimated by the number of spots present.

Logical Synthesis Workflow

While a specific, detailed synthesis protocol for **4,6-dichloro-N,N-dimethylpyrimidin-2-amine** is not provided in the searched literature, a logical workflow for its preparation can be inferred from general synthetic procedures for similar chlorinated pyrimidines. A common approach involves the chlorination of a corresponding dihydroxypyrimidine precursor, followed by nucleophilic substitution with dimethylamine.

Below is a conceptual workflow diagram for the synthesis of **4,6-dichloro-N,N-dimethylpyrimidin-2-amine**.



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Caption: A logical workflow for the synthesis and purification of **4,6-dichloro-N,N-dimethylpyrimidin-2-amine**.

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